Spectroscopic Characterization of 2-Acetoxybenzonitrile: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	*2-Acetoxybenzonitrile*
CAS No.:	*5715-02-6*
Cat. No.:	*B1329530*

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This technical guide provides an in-depth exploration of the spectroscopic properties of **2-Acetoxybenzonitrile**. In the landscape of pharmaceutical research and fine chemical synthesis, the unambiguous structural elucidation of molecules is paramount. Spectroscopic techniques such as Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) are the cornerstones of this analytical process. This document serves as a comprehensive resource for researchers, scientists, and drug development professionals, offering not only a repository of spectroscopic data but also a detailed narrative on the principles and methodologies behind their acquisition and interpretation.

While direct experimental spectra for **2-Acetoxybenzonitrile** are not widely available in public databases, this guide will present a detailed, predicted analysis based on its chemical structure and a comparative study with closely related, well-characterized analogs. The protocols and interpretive logic provided herein are grounded in established scientific principles and best practices, ensuring a trustworthy and authoritative resource.

Molecular Structure and Spectroscopic Overview

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2-Acetoxybenzonitrile, an ortho-disubstituted aromatic compound, possesses a unique electronic and structural arrangement that gives rise to a distinct spectroscopic fingerprint. The molecule incorporates a nitrile (-C≡N) group and an acetoxy (-OC(O)CH_3) group on a benzene ring, leading to characteristic signals in various spectroscopic analyses. Understanding the interplay of these functional groups is key to deciphering its spectra.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for determining the carbon-hydrogen framework of an organic molecule. By probing the magnetic properties of atomic nuclei, NMR provides detailed information about the chemical environment, connectivity, and stereochemistry of atoms within a molecule.

^{1}H NMR Spectroscopy: Unveiling the Proton Environment

The ^{1}H NMR spectrum of **2-Acetoxybenzonitrile** is anticipated to reveal distinct signals for the aromatic protons and the methyl protons of the acetoxy group. The ortho-disubstitution pattern on the benzene ring will result in a complex splitting pattern for the aromatic protons due to spin-spin coupling.

Predicted ^{1}H NMR Data (in $CDCl_3$, 400 MHz)

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~ 7.6-7.8	m	2H	Aromatic (H-3, H-6)
~ 7.2-7.4	m	2H	Aromatic (H-4, H-5)
~ 2.3	s	3H	-C(O)CH_3

Interpretation and Causality:

- Aromatic Region (δ 7.2-7.8): The four protons on the benzene ring are chemically non-equivalent and will exhibit complex spin-spin coupling, likely resulting in a series of multiplets. The protons ortho and para to the electron-withdrawing nitrile group (H-3 and H-5)

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and the electron-donating acetoxy group (H-4 and H-6) will experience different shielding effects, leading to a dispersion of their chemical shifts.

- Methyl Protons (δ ~2.3): The three protons of the acetyl methyl group are equivalent and are not coupled to any other protons, thus appearing as a sharp singlet. Its chemical shift is downfield from a typical methyl group due to the deshielding effect of the adjacent carbonyl group.

^{13}C NMR Spectroscopy: Mapping the Carbon Skeleton

The ^{13}C NMR spectrum provides information on the number and chemical environment of the carbon atoms in the molecule.

Predicted ^{13}C NMR Data (in $CDCl_3$, 100 MHz)

Chemical Shift (δ, ppm)	Assignment
~ 168	C=O (ester)
~ 150	C-O (aromatic)
~ 134	Aromatic CH
~ 132	Aromatic CH
~ 126	Aromatic CH
~ 123	Aromatic CH
~ 116	C-CN (aromatic)
~ 115	-C≡N
~ 21	-C(O)CH_3

Interpretation and Causality:

- Carbonyl Carbon (δ ~168): The ester carbonyl carbon is significantly deshielded and appears at a characteristic downfield chemical shift.

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- Aromatic Carbons (δ 116-150): Six distinct signals are expected for the six aromatic carbons due to the lack of symmetry. The carbon attached to the oxygen of the acetoxy group (C-2) will be the most downfield among the ring carbons. The carbon bearing the nitrile group (C-1) will also have a characteristic chemical shift.
- Nitrile Carbon (δ ~115): The carbon of the nitrile group typically resonates in this region.
- Methyl Carbon (δ ~21): The methyl carbon of the acetoxy group appears in the aliphatic region of the spectrum.

Experimental Protocol for NMR Data Acquisition

A self-validating system for acquiring high-quality NMR data involves careful sample preparation and instrument setup.

Step-by-Step Methodology:

- Sample Preparation:
  - Accurately weigh 10-20 mg of **2-Acetoxybenzonitrile** for ^{1}H NMR (50-100 mg for ^{13}C NMR) and dissolve it in approximately 0.6-0.7 mL of a deuterated solvent (e.g., $CDCl_3$) in a clean, dry vial.[1]
  - The choice of solvent is critical; it must dissolve the sample and should not have signals that overlap with the analyte's signals. Chloroform-d ($CDCl_3$) is a common choice for non-polar to moderately polar organic compounds.
  - Add a small amount of an internal standard, such as tetramethylsilane (TMS), for chemical shift referencing (δ = 0.00 ppm).[2]
  - Filter the solution into a high-quality 5 mm NMR tube to remove any particulate matter that could degrade the spectral resolution.[3]
- Instrument Setup and Data Acquisition:
  - Insert the NMR tube into the spectrometer's probe.

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- Lock the spectrometer onto the deuterium signal of the solvent. This compensates for any magnetic field drift during the experiment.
- Shim the magnetic field to achieve a high degree of homogeneity across the sample, which is crucial for obtaining sharp spectral lines.
- For ^{1}H NMR, acquire the spectrum using a standard single-pulse experiment. A sufficient number of scans should be co-added to achieve an adequate signal-to-noise ratio.
- For ^{13}C NMR, a proton-decoupled experiment is typically used to simplify the spectrum by removing C-H coupling, resulting in a single line for each unique carbon atom.[4]

Infrared (IR) Spectroscopy

IR spectroscopy is a powerful technique for identifying the functional groups present in a molecule. The absorption of infrared radiation excites molecular vibrations, and the frequencies of these absorptions are characteristic of specific bond types.

Predicted IR Absorption Data

Wavenumber (cm^{-1})	Intensity	Assignment
~ 3050-3100	Medium	Aromatic C-H stretch
~ 2220-2240	Sharp, Medium	-C≡N stretch
~ 1760	Strong	C=O stretch (ester)
~ 1600, 1480	Medium	Aromatic C=C stretch
~ 1200	Strong	C-O stretch (ester)
~ 750	Strong	Ortho-disubstituted C-H bend

Interpretation and Causality:

- Nitrile Stretch (~2220-2240 cm^{-1}): The C≡N triple bond exhibits a characteristic sharp absorption in this region. Its intensity is moderate.[5]

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- Carbonyl Stretch (~1760 cm^{-1}): The C=O bond of the ester functional group gives rise to a very strong and sharp absorption band. The position of this band is sensitive to the electronic environment; being attached to an aromatic ring influences its frequency.[5]
- Aromatic C-H and C=C Stretches: The stretching vibrations of the C-H bonds on the aromatic ring appear above 3000 cm^{-1}. The C=C stretching vibrations within the ring typically give rise to a pair of bands around 1600 and 1480 cm^{-1}.[6]
- C-O Stretch (~1200 cm^{-1}): The stretching vibration of the ester C-O bond results in a strong absorption band.
- Ortho-disubstitution Pattern (~750 cm^{-1}): The out-of-plane C-H bending vibration for an ortho-disubstituted benzene ring typically appears as a strong band in this region, providing evidence for the substitution pattern.

Experimental Protocol for IR Data Acquisition

Step-by-Step Methodology (Attenuated Total Reflectance - ATR):

- Sample Preparation:
  - Ensure the ATR crystal is clean by wiping it with a soft cloth dampened with a suitable solvent (e.g., isopropanol) and allowing it to dry completely.
  - Place a small amount of the solid **2-Acetoxybenzonitrile** sample directly onto the ATR crystal.
- Data Acquisition:
  - Lower the ATR press to ensure good contact between the sample and the crystal.
  - Acquire a background spectrum of the empty ATR crystal. This is crucial to subtract the absorbance of the crystal and the surrounding atmosphere.
  - Acquire the sample spectrum. The instrument will automatically ratio the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum.

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- Typically, spectra are collected over the range of 4000-400 cm^{-1}. Co-adding multiple scans (e.g., 16 or 32) improves the signal-to-noise ratio.

Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that measures the mass-to-charge ratio (m/z) of ions. It is used to determine the molecular weight of a compound and can provide structural information through the analysis of fragmentation patterns.

Predicted Mass Spectrometry Data (Electron Ionization - EI)

m/z	Possible Fragment
161	$[M]^+$ (Molecular Ion)
119	$[M - C_2H_2O]^+$
91	$[C_6H_5N]^+$
43	$[CH_3CO]^+$

Interpretation and Causality:

- Molecular Ion ($[M]^+$, m/z 161): The molecular ion peak corresponds to the intact molecule with one electron removed. Its presence confirms the molecular weight of **2-Acetoxybenzonitrile** ($C_9H_7NO_2$).
- Loss of Ketene ($[M - C_2H_2O]^+$, m/z 119): A common fragmentation pathway for acetoxy-substituted aromatic compounds is the loss of a neutral ketene molecule ($CH_2=C=O$) from the molecular ion. This results in the formation of a radical cation of 2-cyanophenol.
- Formation of the Acylium Ion ($[CH_3CO]^+$, m/z 43): Cleavage of the ester bond can lead to the formation of the stable acylium ion, which is often a prominent peak in the mass spectra of acetylated compounds.
- Formation of the Benzonitrile Radical Cation ($[C_6H_5N]^+$, m/z 91): Cleavage of the C-O bond can lead to the formation of a fragment corresponding to the benzonitrile radical cation.

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Experimental Protocol for EI-MS Data Acquisition

Electron Ionization (EI) is a "hard" ionization technique that leads to significant fragmentation, providing a detailed fingerprint of the molecule.[6]

Step-by-Step Methodology:

- Sample Introduction:
  - Introduce a small amount of the volatile sample into the ion source of the mass spectrometer. This can be done using a direct insertion probe for solid samples or via a gas chromatograph (GC-MS) for samples that are amenable to GC analysis.[7]
  - The sample is vaporized by heating in the high vacuum of the ion source.
- Ionization and Fragmentation:
  - The gaseous sample molecules are bombarded with a beam of high-energy electrons (typically 70 eV).[8] This causes the ejection of an electron from the molecule, forming a molecular ion (M^+).
  - The excess energy imparted to the molecular ion causes it to fragment into smaller, charged species.
- Mass Analysis and Detection:
  - The resulting ions are accelerated into a mass analyzer (e.g., a quadrupole or time-of-flight analyzer).
  - The mass analyzer separates the ions based on their mass-to-charge ratio (m/z).
  - The separated ions are detected, and their abundance is plotted against their m/z value to generate the mass spectrum.

Visualization of the Analytical Workflow

The following diagram illustrates the logical flow of spectroscopic analysis for the structural elucidation of **2-Acetoxybenzonitrile**.

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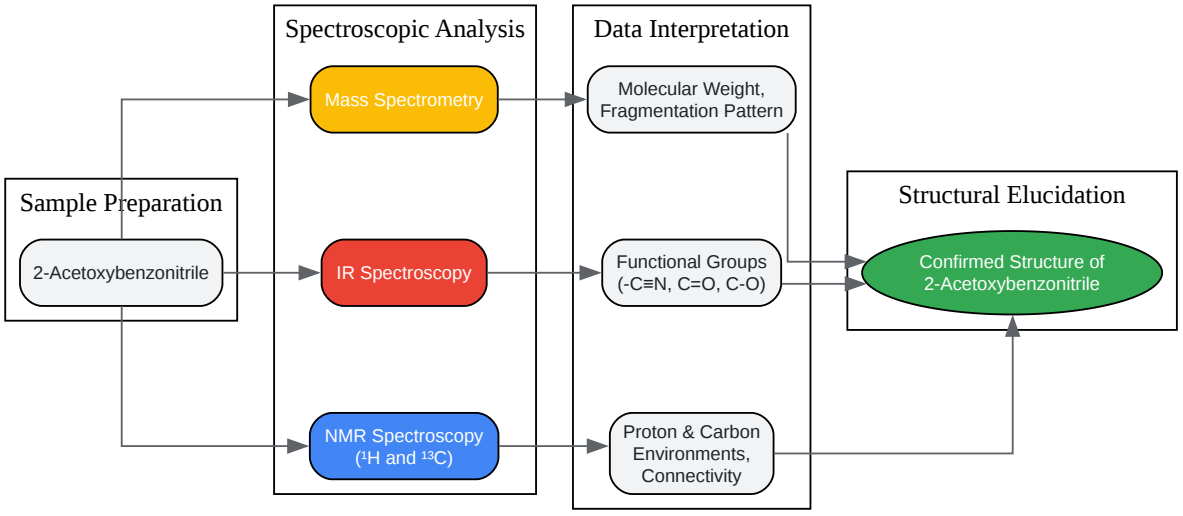

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Caption: Workflow for the spectroscopic characterization of **2-Acetoxybenzonitrile**.

Conclusion

This technical guide has provided a comprehensive, albeit predictive, spectroscopic analysis of **2-Acetoxybenzonitrile**. By integrating the principles of NMR, IR, and Mass Spectrometry with detailed, field-proven protocols, researchers are equipped with the foundational knowledge to confidently characterize this and similar molecules. The causality-driven interpretation of the predicted spectral data underscores the importance of a deep understanding of the relationship between molecular structure and spectroscopic output. While the absence of published experimental data necessitates a predictive approach, the methodologies and analytical logic presented herein establish a robust framework for the empirical investigation of **2-Acetoxybenzonitrile**.

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